

# Chemical and physical properties of L-ribonic acid.

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## Compound of Interest

Compound Name: Ribonic acid

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## L-Ribonic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**L-ribonic acid** is a pentonic acid, a sugar acid derived from the oxidation of the aldopentose L-ribose. As a chiral molecule, it and its enantiomer, **D-ribonic acid**, play roles in various biological systems. This technical guide provides a detailed overview of the known chemical and physical properties of **L-ribonic acid**, outlines general experimental protocols for its synthesis and analysis, and explores its metabolic context. The information is presented to support further research and development activities involving this compound.

### Chemical and Physical Properties

The fundamental chemical and physical properties of **L-ribonic acid** are summarized below. It is important to note that while some data is derived from experimental observations, other values are based on computational predictions and should be considered as such.

### General Properties

**L-ribonic acid** is the L-enantiomer of **ribonic acid**. The "L" designation refers to its stereochemical relationship to L-glyceraldehyde. The "(+)" notation, often used in its naming as

L-(+)-**ribonic acid**, indicates that it is dextrorotary, meaning it rotates plane-polarized light in a clockwise direction.[\[1\]](#)[\[2\]](#)

Property	Value	Source
IUPAC Name	(2S,3S,4S)-2,3,4,5-Tetrahydroxypentanoic acid	<a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>6</sub>	<a href="#">[4]</a>
CAS Number	710941-59-6	<a href="#">[4]</a>
ChEBI ID	CHEBI:87765	<a href="#">[3]</a>

## Physicochemical Data

The following table presents key physicochemical data for L-**ribonic acid**. Where specific experimental data for the L-isomer is unavailable, predicted values or data for the closely related D-isomer are provided for reference.

Property	Value	Notes	Source
Molecular Weight	166.13 g/mol	<a href="#">[4]</a>	
Melting Point	Not available	Data for D-ribonic acid is also not readily available.	
Boiling Point	584.0 ± 50.0 °C	Predicted	
Solubility	Soluble in water	Aldonic acids are generally water-soluble solids.	<a href="#">[5]</a>
pKa	~3.38 - 3.8	Predicted for ribonic acid.	<a href="#">[1]</a> <a href="#">[2]</a>
Optical Rotation	Dextrorotary (+)	Specific rotation value not found in the literature.	

## Experimental Protocols

Detailed, validated experimental protocols specifically for **L-ribonic acid** are not widely available in the public domain. However, based on established methods for the synthesis, purification, and analysis of aldonic acids, a general workflow can be proposed.

### Synthesis of L-Ribonic Acid

A common method for the synthesis of aldonic acids is the oxidation of the corresponding aldose.<sup>[5]</sup> For **L-ribonic acid**, this would involve the oxidation of L-ribose.

Reaction: Oxidation of L-ribose to **L-ribonic acid**.

Reagents and Solvents:

- L-ribose
- Oxidizing agent (e.g., bromine water, nitric acid, or enzymatic catalysts)<sup>[5]</sup>
- Buffering agents (e.g., barium or calcium benzoate to maintain low acidity)<sup>[6]</sup>
- Solvents for reaction and purification (e.g., water, ethanol)

General Procedure:

- Dissolution: Dissolve L-ribose in water.
- Buffering: Add a suitable buffering salt to the solution to control the pH during oxidation.<sup>[6]</sup>
- Oxidation: Slowly add the oxidizing agent to the cooled reaction mixture. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, quench any remaining oxidizing agent.
- Isolation: The product, often as a salt (e.g., calcium gluconate in the case of glucose oxidation), can be precipitated and collected by filtration.<sup>[6]</sup>
- Acidification: The free acid can be obtained by treating the salt with a strong acid, followed by removal of the resulting inorganic salt.

## Purification

Purification of the synthesized **L-ribonic acid** is crucial to remove unreacted starting materials, byproducts, and salts.

Methods:

- Crystallization: Recrystallization from a suitable solvent system (e.g., water/ethanol) is a common method for purifying sugar acids.[7] Seeding with a small crystal of the pure compound may be necessary to induce crystallization.[8]
- Chromatography: Ion-exchange chromatography can be effective for separating the acidic product from neutral sugars and other impurities.[9]

## Analysis

The identity and purity of the synthesized **L-ribonic acid** can be confirmed using various analytical techniques.

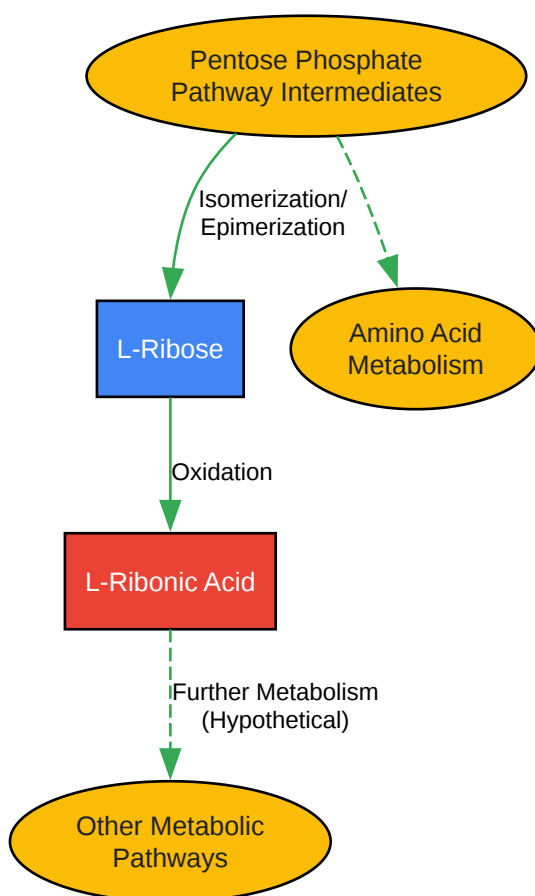
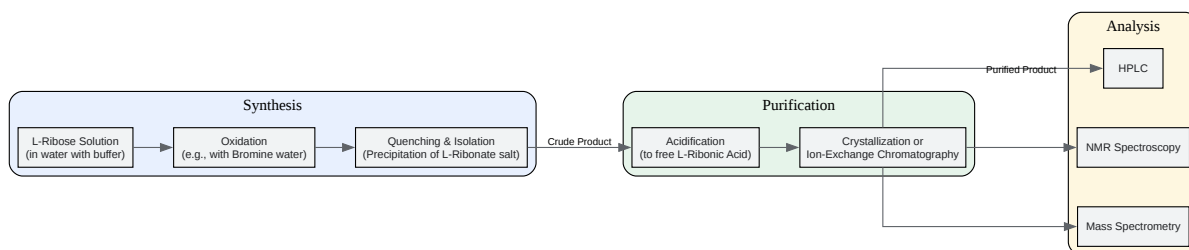
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for the analysis of organic acids.[10][11][12][13]
  - Column: A reverse-phase C18 column or a specialized organic acid analysis column can be used.
  - Mobile Phase: An acidic aqueous buffer (e.g., dilute phosphoric or sulfuric acid) is typically employed.[12][13]
  - Detection: UV detection at a low wavelength (e.g., 210 nm) or refractive index (RI) detection can be used.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for the structural elucidation of carbohydrates and their derivatives.[14][15][16][17][18] The spectra would confirm the presence of the carboxylic acid group and the stereochemistry of the chiral centers.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of **L-ribonic acid** and to aid in its structural characterization through fragmentation analysis.

[19][20][21] Derivatization, such as trimethylsilylation, is often employed to increase the volatility of sugar acids for gas chromatography-mass spectrometry (GC-MS) analysis.[9][19]

## Visualizations

### General Experimental Workflow for L-Ribonic Acid

The following diagram illustrates a generalized workflow for the synthesis, purification, and analysis of **L-ribonic acid** based on standard organic chemistry techniques for aldonic acids.



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